

# Essential Safety and Operational Guide for Handling Benzothiazole-d4

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## Compound of Interest

Compound Name: Benzothiazole-d4

Cat. No.: B030561

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This guide provides crucial safety protocols and logistical information for the handling and disposal of **Benzothiazole-d4** (CAS: 194423-51-3). As **Benzothiazole-d4** is a deuterium-labeled version of Benzothiazole (CAS: 95-16-9), it should be handled with the same precautions as its unlabeled counterpart due to their similar chemical properties.<sup>[1][2]</sup> The following procedures are based on established safety data for Benzothiazole.

## Hazard Identification and Safety Data

**Benzothiazole-d4** is considered hazardous. It is toxic if swallowed or in contact with skin, harmful if inhaled, and causes serious eye irritation. It is also harmful to aquatic life.



Identifier	Value	Source
GHS Classification	Acute Toxicity, Oral (Category 3); Acute Toxicity, Dermal (Category 3); Acute Toxicity, Inhalation (Category 4); Eye Irritation (Category 2A)	
Hazard Statements	H301 + H311: Toxic if swallowed or in contact with skin; H319: Causes serious eye irritation; H332: Harmful if inhaled; H402: Harmful to aquatic life	
LD50 Oral (Rat)	380 mg/kg	[3]
LD50 Oral (Mouse)	900 mg/kg	[3]
Boiling Point	231 °C / 447.8 °F @ 760 mmHg	[4]
Melting Point	2 °C / 35.6 °F	[4]
Flash Point	> 112 °C / > 233.6 °F	[4]
Specific Gravity	1.238 g/cm <sup>3</sup>	[3]

## Operational and Disposal Plans

Adherence to the following procedural steps is mandatory to ensure personnel safety and environmental protection.

## Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling, but the following PPE is generally required:

- Eye/Face Protection: Wear tight-fitting chemical splash goggles or a face shield that complies with OSHA 1910.133 or EN 166 standards.[4][5]



- Hand Protection: Chemical-resistant, impervious gloves (e.g., nitrile, neoprene) must be worn.[5][6]
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[4]  
Immediately change any contaminated clothing.
- Respiratory Protection: Use only in a well-ventilated area, such as under a chemical fume hood. If inhalation hazards exist or ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with appropriate filter cartridges is necessary.[4][5][6]

## Handling and Storage Protocol

### Handling:

- Ventilation: Always work inside a certified chemical fume hood.
- Avoid Contact: Do not breathe vapors or mists and avoid contact with skin, eyes, and clothing.[4]
- Hygiene: Wash hands and face thoroughly after handling. Do not eat, drink, or smoke in the work area.[4][5]
- Equipment: Use spark-proof tools and explosion-proof equipment if there is a risk of ignition.  
[4]

### Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4]
- Security: Store in a locked-up area accessible only to qualified or authorized personnel.[4]
- Incompatibilities: Store away from strong oxidizing agents, acids, and bases.[3][4]

## Emergency Procedures

### First Aid:



- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stops, provide artificial respiration. Call a poison center or doctor immediately.[4]
- If on Skin: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Call a physician immediately.[4]
- If in Eyes: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Immediate medical attention is required.[4][5]
- If Swallowed: Rinse mouth and give at most two glasses of water to drink. Do NOT induce vomiting. Immediately call a poison center or doctor.[4][5]

#### Spill and Leak Cleanup:

- Evacuate: Evacuate non-essential personnel from the danger area.
- Ventilate: Ensure adequate ventilation.
- Containment: Cover drains to prevent the chemical from entering the sewer system.
- Absorption: For small spills, use an inert absorbent material such as sand, silica gel, or universal binder.[4]
- Collection: Collect the absorbed material using spark-proof tools and place it into a suitable, closed container for disposal.[4]
- Decontamination: Clean the affected area thoroughly.

## Disposal Plan

All waste, including the chemical itself and any contaminated materials, must be treated as hazardous waste.

- Containers: Do not mix with other waste. Leave the chemical in its original container. Handle uncleaned containers as you would the product itself.

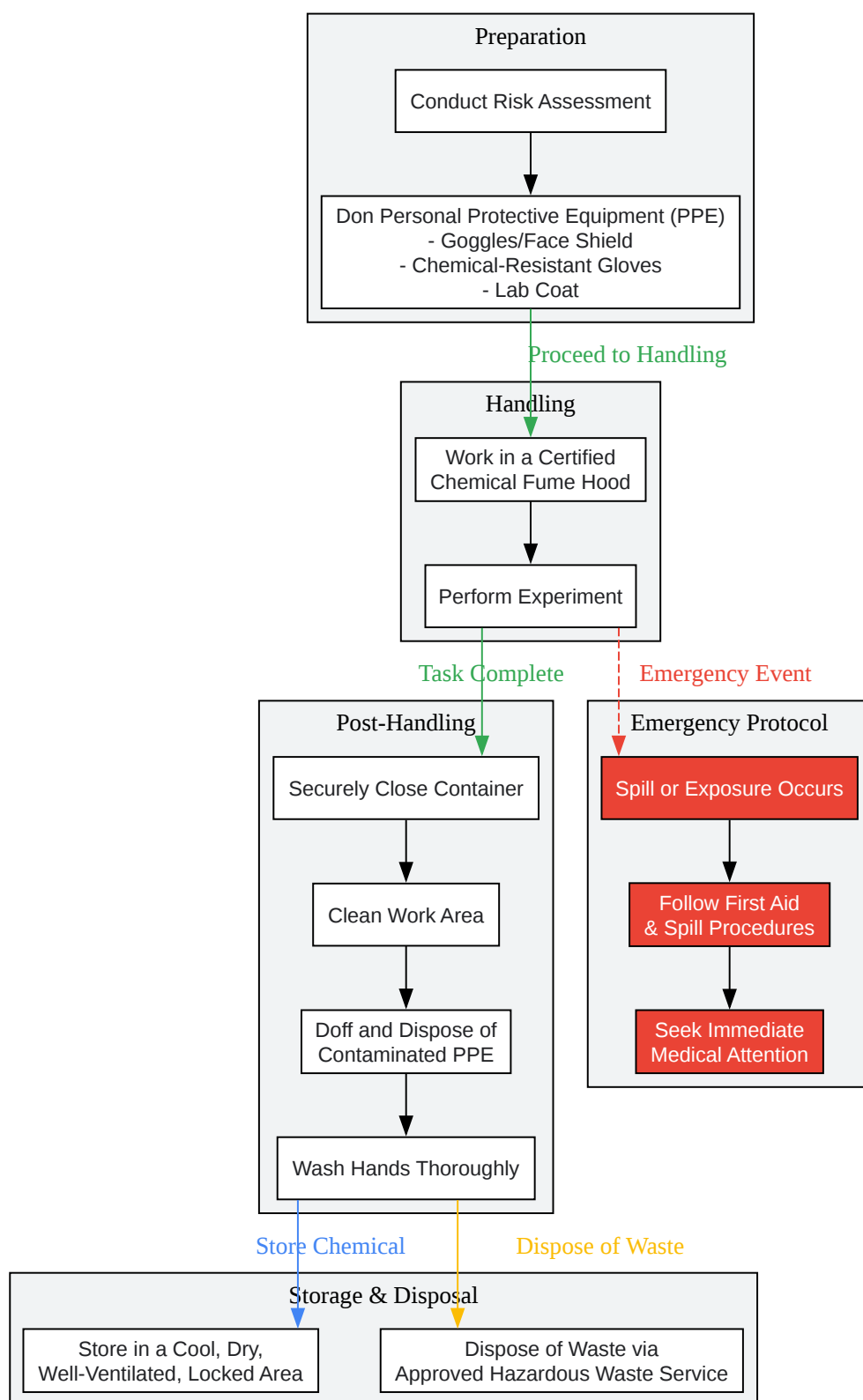


- Regulations: Disposal must be in accordance with all local, regional, and national hazardous waste regulations.<sup>[4]</sup> Engage a licensed professional waste disposal service to dispose of this material.

## Visual Workflow for Safe Handling

The following diagram outlines the logical workflow for safely handling **Benzothiazole-d4** from preparation to disposal.





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